# Personal Protective Equipment & Handling Guide: 1-(2-Fluorophenyl)-4-oxocyclohexanecarboxylic acid

**Author**: BenchChem Technical Support Team. **Date**: May 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *1-(2-Fluorophenyl)-4-oxocyclohexanecarboxylic acid* |
| *CAS No.:* | *179064-49-4* |
| *Cat. No.:* | *B3040254* |

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CAS Number: 179064-49-4 Molecular Formula: $C_{13}H_{12}FO_3$ Molecular Weight: 235.23 g/mol

## Executive Safety Summary

Directive: Treat this compound as a high-potency chemical intermediate until specific toxicological data proves otherwise.

As a Senior Application Scientist, I prioritize "defensive handling." While **1-(2-Fluorophenyl)-4-oxocyclohexanecarboxylic acid** is structurally related to standard organic building blocks, the presence of the fluorinated phenyl ring and the ketone moiety suggests specific reactivity and bioavailability profiles that warrant strict adherence to Occupational Exposure Band (OEB) 2/3 protocols.

Primary Risks:

- Inhalation: Fine powder form poses a significant respiratory irritation risk (STOT SE 3).

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- Contact: Acidic functionality combined with the fluorophenyl group can cause severe eye irritation (Category 2A) and skin sensitization.
- Ingestion: Harmful if swallowed (Acute Tox. 4); potential for systemic toxicity due to metabolic stability of the fluorinated motif.

## Hazard Identification & Risk Analysis

This section analyzes the chemical structure to predict hazards, compensating for the often-limited SDS data available for specific drug intermediates.

| Structural Feature | Associated Hazard | Mechanism of Action |
|---|---|---|
| Carboxylic Acid (-COOH) | Corrosive/Irritant | Proton donation causes local tissue pH drop, leading to protein denaturation in eyes/mucosa. |
| Fluorophenyl Group | Bioavailability/Stability | The C-F bond increases lipophilicity and metabolic stability, potentially enhancing systemic absorption and prolonging half-life if ingested. |
| Cyclohexanone (Ketone) | Reactivity | Susceptible to nucleophilic attack; potential for forming Schiff bases with biological amines. |

## Personal Protective Equipment (PPE) Matrix

Rationale: The following PPE selection is based on a "Barrier Analysis" approach, ensuring redundancy between engineering controls and personal gear.

### Standard Laboratory Operation (Milligram to Gram Scale)

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| Protection Zone | Required Equipment | Technical Specification & Rationale |
|---|---|---|
| Respiratory | N95 / P2 Respirator (Minimum) | Why: If weighing outside a fume hood (discouraged), a fitted respirator is mandatory to block particulate inhalation. Best Practice: Always handle open containers inside a certified fume hood; respirator becomes secondary backup. |
| Ocular | Chemical Splash Goggles | Why: Standard safety glasses are insufficient for fine powders that can drift around side shields. Goggles provide a seal against acidic dust entry. |
| Dermal (Hand) | Double Nitrile Gloves | Why:1. Outer Layer (Blue/Purple): 4-8 mil nitrile for abrasion resistance.2. Inner Layer (White/Blue): Acts as a breakthrough indicator. Change frequency: Every 2 hours or immediately upon splash. |
| Dermal (Body) | Tyvek® Lab Coat / Sleeve Covers | Why: Cotton lab coats can trap dust in fibers. Tyvek (polyethylene) sheds dust and prevents dermal absorption through clothing. |

## Operational Handling Protocol

Trustworthiness Check: This workflow relies on the "Clean-Dirty" zone concept to prevent cross-contamination.

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## Phase 1: Preparation & Weighing

- Engineering Control: Activate the Chemical Fume Hood. Verify face velocity is between 80–100 fpm.
- Static Control: Use an ionizing bar or anti-static gun on the weighing boat.
  - Scientific Insight: Fluorinated organic solids are prone to high static charge, causing "fly-away" powder that contaminates the balance and user.
- Weighing:
  - Place the balance inside the hood.
  - Tare the weighing boat before opening the stock container.
  - Use a disposable spatula. Do not return excess material to the stock container (prevents hydrolysis/contamination).

## Phase 2: Reaction Setup

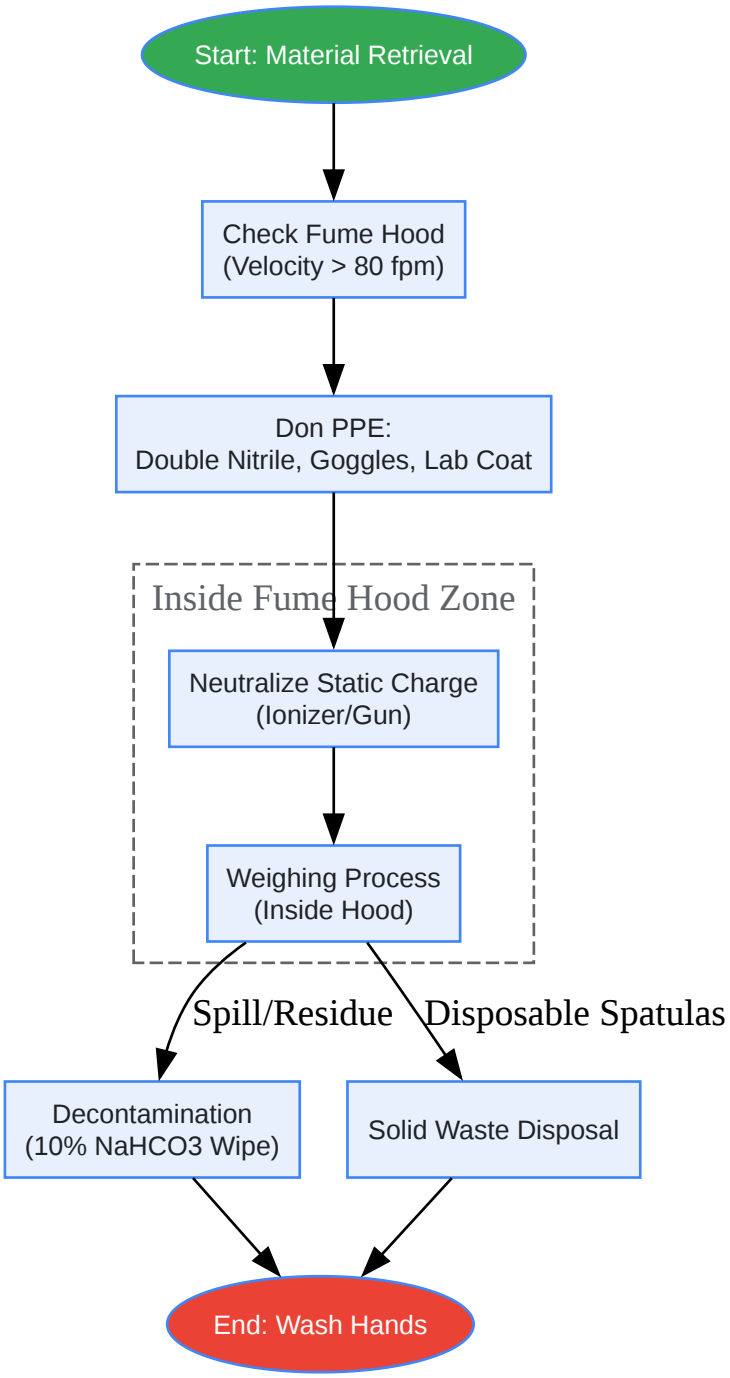
- Solvent Addition: Add solvent (e.g., DCM, THF, Methanol) slowly to the solid.
  - Caution: The carboxylic acid moiety may generate heat upon solvation in basic solvents.
- Dissolution: Ensure complete dissolution before adding reactive reagents (e.g., coupling agents like EDC/NHS).

## Phase 3: Decontamination

- Wipe Down: Clean the balance area with a 10% Sodium Bicarbonate solution followed by water.
  - Mechanism:[1] Bicarbonate neutralizes residual carboxylic acid traces, converting them to water-soluble salts for easy removal.
- Glove Removal: Use the "beak method" (pulling one glove off using the other) to ensure skin never touches the outer glove surface.

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## Visualization: Safe Handling Workflow




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Caption: Step-by-step workflow emphasizing containment within the fume hood to minimize exposure risks.

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## Emergency Response Protocols

| Incident Type | Immediate Action | Secondary Action |
|---|---|---|
| Eye Contact | Irrigate for 15 Minutes | Use an eyewash station immediately. Hold eyelids open. The acidic nature requires thorough flushing to prevent corneal opacity. Seek medical attention. |
| Skin Contact | Brush then Wash | Gently brush off dry powder before wetting (to prevent increasing absorption area). Wash with soap and water for 15 minutes.[2] |
| Inhalation | Fresh Air & Rest | Move to fresh air.[1][2][3][4][5] If breathing is difficult, oxygen may be required (administered by trained personnel). Monitor for delayed pulmonary edema. |
| Spill (Solid) | Wet Wipe Method | Do not dry sweep (generates dust). Cover with wet paper towels or use a HEPA vacuum. Treat waste as hazardous chemical waste. |

## Waste Disposal Strategy

Compliance Note: Disposal must adhere to local environmental regulations (e.g., RCRA in the US, List of Wastes in EU).

Classification:

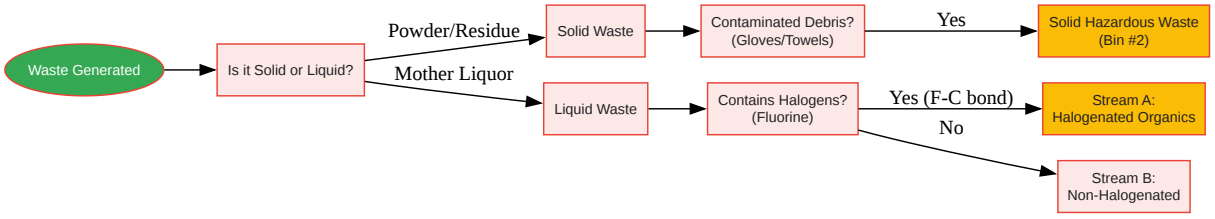
- Hazard Class: Irritant, Organic Acid.
- Waste Stream: Halogenated Organic Solids (due to the Fluorine atom).

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Disposal Protocol:

- Segregation: Do not mix with strong oxidizers or strong bases in the waste container.
- Labeling: Clearly label as "Solid Chemical Waste: Fluorinated Organic Acid."
- Container: High-density polyethylene (HDPE) containers are preferred over glass to prevent breakage.

## Visualization: Waste Decision Tree




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Caption: Decision logic for segregating waste streams to ensure compliance with halogenated waste protocols.

## References

- Occupational Safety and Health Administration (OSHA). (n.d.). Laboratory Safety Guidance: Handling Powders and Dusts. Retrieved from [Link]

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